

Crystallographic Analysis of Spironolactone: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Spiramilactone B*

Cat. No.: *B15594284*

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This technical guide provides a comprehensive overview of the crystallographic analysis of spironolactone, a potassium-sparing diuretic. The document is intended for researchers, scientists, and professionals in drug development, offering detailed insights into the solid-state chemistry of this important active pharmaceutical ingredient. Spironolactone is known to exhibit polymorphism, existing in different crystal forms, which can have significant implications for its physicochemical properties and bioavailability.^{[1][2][3][4]}

Crystallographic Data of Spironolactone Polymorphs

Spironolactone has been reported to exist in several polymorphic and solvated forms.^{[2][5]} The crystallographic data for the most well-characterized unsolvated forms are summarized below.

Parameter	Form I	Form II	Form III
Crystal System	Orthorhombic	Orthorhombic (at ambient temp.) / Monoclinic (below 155 K)[1][6]	Monoclinic[1]
Space Group	P2 ₁ 2 ₁ 2 ₁	P2 ₁ 2 ₁ 2 ₁ (ambient temp.) / P2 ₁ (low temp.)[1]	P2 ₁ [1]
Z'	Not specified	1 (ambient temp.) / 2 (low temp.)[1]	2[1]
Temperature (K)	Not specified	Ambient / 100 & 150[1]	100[1]

Note: This table is compiled from available research data. Detailed atomic coordinates, bond lengths, and angles are typically deposited in crystallographic databases and can be accessed through the references provided.

Experimental Protocols

The following sections detail the methodologies employed in the crystallographic analysis of spironolactone, from crystal growth to structure determination.

Crystal Growth

Single crystals of spironolactone suitable for X-ray diffraction can be obtained through various crystallization techniques. The specific polymorph obtained is often dependent on the solvent and crystallization conditions.[2][3]

Crystallization of Form II and Form III:

A common method for obtaining single crystals of spironolactone Form II involves the slow evaporation of a solvent.[1]

- Dissolution: Dissolve spironolactone (e.g., 100 mg, 0.24 mmol) in a suitable solvent such as acetone (e.g., 2 mL) in a screw-cap vial.[1]

- **Concentration:** Concentrate the solution using a stream of dry nitrogen gas until a noticeable increase in viscosity is observed.^[1]
- **Crystallization:** Tightly seal the vial and leave it undisturbed at room temperature overnight. This method has been reported to predominantly yield large, colorless blocks of Form II.^[1] In some instances, this procedure has also yielded the rarer Form III.^[1]

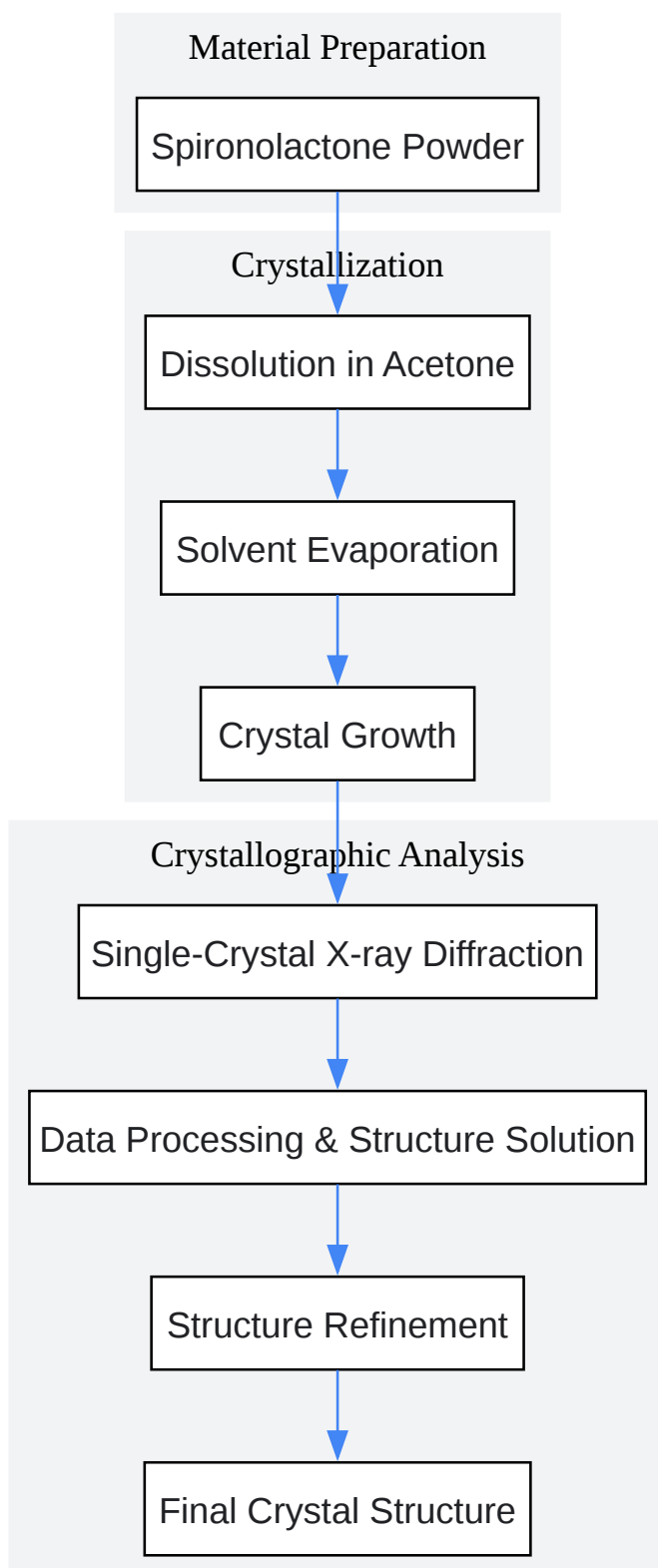
Single-Crystal X-ray Diffraction (SCXRD)

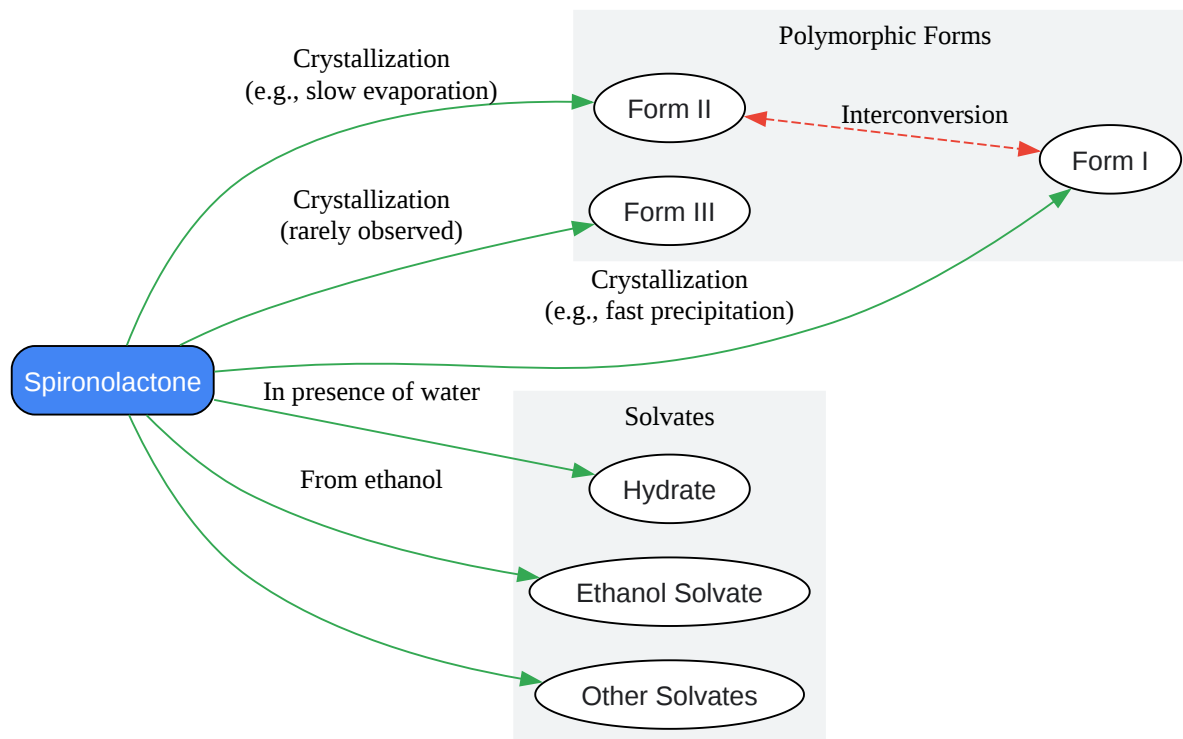
The determination of the crystal structure of spironolactone polymorphs is achieved through single-crystal X-ray diffraction.

- **Crystal Mounting:** A suitable single crystal is selected and mounted on a goniometer head.
- **Data Collection:** The crystal is subjected to a monochromatic X-ray beam, and the diffraction pattern is collected using a detector. For temperature-dependent studies, data can be collected at various temperatures, such as 100 K and 150 K, to investigate phase transitions or disorder.^[1] Stepwise cooling may be necessary to prevent crystal damage, especially when studying phase transitions.^[1]
- **Structure Solution and Refinement:** The collected diffraction data is used to solve and refine the crystal structure. This process involves determining the unit cell parameters, space group, and the positions of all atoms within the asymmetric unit. The final structural model is refined to achieve the best possible fit with the experimental data.^[1] All hydrogen atoms are typically placed at idealized positions with constrained C–H bond lengths.^[1]

Visualizations

The following diagrams illustrate key concepts and workflows related to the crystallographic analysis of spironolactone.





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